

Application Notes and Protocols: Preparation of Saturated Calcium Iodate Solutions

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Compound of Interest

Compound Name: Calcium iodate

Cat. No.: B1581256

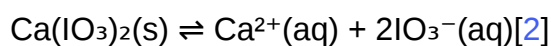
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These application notes provide detailed protocols for the preparation of saturated aqueous solutions of **calcium iodate**, $\text{Ca}(\text{IO}_3)_2$, a sparingly soluble salt. Accurate preparation of such solutions is critical for various applications, including solubility studies, determination of thermodynamic constants, and as a source of iodate ions in controlled chemical reactions.

Introduction

Calcium iodate is an inorganic compound with the formula $\text{Ca}(\text{IO}_3)_2$. It exists in anhydrous form as well as hydrated forms, such as the monohydrate and hexahydrate.[1] Its limited solubility in water is a key characteristic, governed by the solubility product constant (K_{sp}). A saturated solution is one in which the dissolved solute is in equilibrium with the undissolved solid. The concentration of the dissolved solute in a saturated solution represents its solubility at a given temperature. The equilibrium for the dissolution of **calcium iodate** in water is:



The solubility product constant (K_{sp}) expression is:

$$K_{sp} = [\text{Ca}^{2+}][\text{IO}_3^{-}]^2[2]$$

The K_{sp} of **calcium iodate** is approximately 6.47×10^{-6} at 25 °C.[1]

Quantitative Data: Solubility of Calcium Iodate

The solubility of **calcium iodate** in water is temperature-dependent. As the temperature increases, its solubility also increases.[3] The following table summarizes the solubility of **calcium iodate** at various temperatures.

Temperature (°C)	Solubility (g / 100 mL of H ₂ O)
0	0.09[1][4]
15	0.20[5]
20	0.24[1]
90	0.67[1][5]
100	0.95[5]

Experimental Protocols

Two primary methods are presented for the preparation of a saturated **calcium iodate** solution: the equilibrium method and the temperature variation method. The choice of method depends on the required accuracy and the experimental setup.

Method 1: The Equilibrium Method

This method involves dissolving an excess of **calcium iodate** in water and allowing the system to reach equilibrium over a period of time with constant agitation.

Materials:

- **Calcium iodate** (Ca(IO₃)₂) powder
- Deionized or distilled water
- Magnetic stirrer and stir bar or a mechanical shaker
- Volumetric flask
- Beaker or Erlenmeyer flask

- Filtration apparatus (e.g., filter paper and funnel, or a syringe filter)
- Thermometer

Protocol:

- **Weighing the Solute:** Weigh out an amount of **calcium iodate** powder that is in excess of its solubility at the desired temperature. For example, to prepare 100 mL of a saturated solution at 25 °C, where the solubility is approximately 0.24 g/100 mL, use at least 0.5 g of **calcium iodate** to ensure an excess of the solid phase.
- **Dissolution:** Transfer the weighed **calcium iodate** to a beaker or Erlenmeyer flask containing the desired volume of deionized water.
- **Equilibration:** Place the flask on a magnetic stirrer or in a mechanical shaker. Allow the solution to stir continuously for an extended period, typically 24-48 hours, to ensure that equilibrium is reached. The temperature of the solution should be monitored and maintained at the desired value. For precise work, a constant temperature water bath is recommended.
- **Settling:** After the equilibration period, turn off the stirrer and allow the undissolved solid to settle at the bottom of the flask.
- **Filtration:** Carefully decant or pipette the supernatant (the clear liquid above the solid) and filter it to remove any suspended solid particles. A 0.45 µm or smaller pore size syringe filter is recommended for complete removal of fine particles. It is crucial to avoid transferring any of the solid residue during this step. The filtered solution is the saturated solution of **calcium iodate**.
- **Verification (Optional):** The concentration of the saturated solution can be verified by titrating the iodate ions with a standardized solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$).^{[6][7]}

Method 2: The Temperature Variation Method

This method takes advantage of the increased solubility of **calcium iodate** at higher temperatures. A saturated solution is prepared at an elevated temperature and then allowed to cool to the desired temperature, causing the excess solute to precipitate out.

Materials:

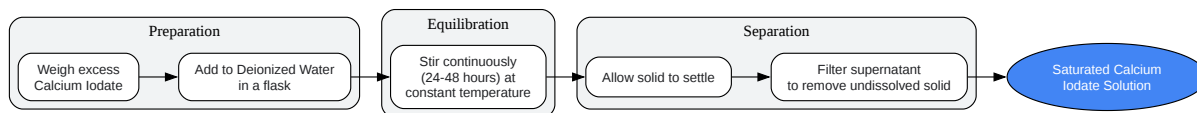
- **Calcium iodate** ($\text{Ca}(\text{IO}_3)_2$) powder
- Deionized or distilled water
- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Beaker or Erlenmeyer flask
- Filtration apparatus
- Thermometer

Protocol:

- **Heating and Dissolution:** Add an excess of **calcium iodate** to a beaker containing deionized water. Heat the solution while stirring to a temperature significantly higher than the target temperature (e.g., 80-90 °C). Stir until no more solid appears to dissolve.
- **Cooling:** Slowly cool the solution to the desired temperature with continuous, gentle stirring. As the solution cools, the excess **calcium iodate** will precipitate out of the solution.
- **Equilibration:** Once the desired temperature is reached, continue to stir the solution for a period (e.g., 1-2 hours) to ensure equilibrium is established at this temperature.
- **Settling and Filtration:** Allow the solid to settle, and then filter the supernatant as described in Method 1 to obtain the saturated solution.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the preparation of a saturated solution using the equilibrium method.



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